

A Comparative Guide to Commercially Available Brevican ELISA Kits

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *brevican*

Cat. No.: *B1176078*

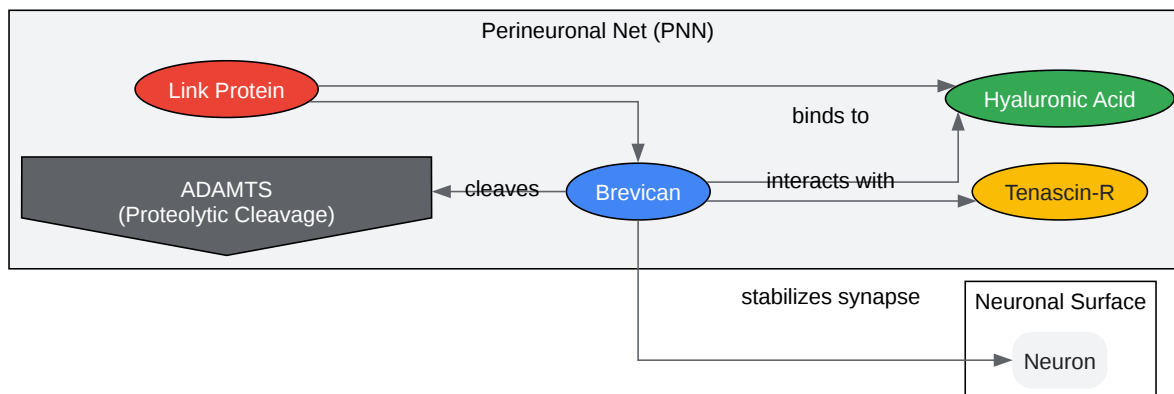
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For researchers, scientists, and drug development professionals investigating the role of the extracellular matrix proteoglycan **Brevican** in neurological and oncological processes, the selection of a reliable and sensitive ELISA kit is paramount. This guide provides a comparative overview of commercially available Human **Brevican** (BCAN) ELISA kits, presenting key performance characteristics as provided by various vendors. Due to a lack of direct, independent comparative studies, this guide collates and standardizes manufacturer-provided data to facilitate an informed decision-making process.

Brevican: A Key Modulator of the Neural Extracellular Matrix

Brevican is a chondroitin sulfate proteoglycan and a member of the lectican family, predominantly expressed in the central nervous system. It is a crucial component of the perineuronal nets, specialized extracellular matrix structures that enwrap certain neurons and regulate synaptic stability and plasticity. **Brevican's** interactions with other extracellular matrix components, such as hyaluronic acid, tenascin-R, and link proteins, are integral to maintaining the structure of the neural environment. Its proteolytic cleavage by enzymes like ADAMTSs (A Disintegrin and Metalloproteinase with Thrombospondin Motifs) can modulate its function, influencing processes such as neural plasticity, glioma cell invasion, and the progression of neurodegenerative diseases like Alzheimer's.

Below is a diagram illustrating the central role of **Brevican** within the perineuronal net and its interaction with key binding partners.



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Caption: Brevican's interactions within the Perineuronal Net.

Performance Comparison of Brevican ELISA Kits

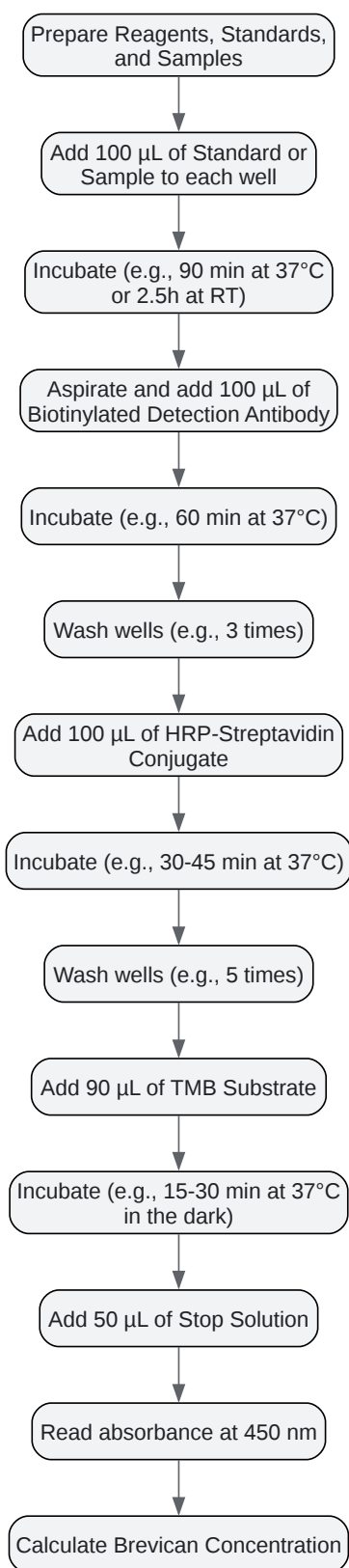
The following table summarizes the key performance characteristics of Human **Brevican** ELISA kits from various vendors based on their datasheets. Researchers should note that these values are manufacturer-reported and may vary under different experimental conditions.

Vendor	Catalog Number	Assay Type	Detection Range (ng/mL)	Sensitivity	Sample Types	Assay Time
RayBiotech	ELH-BCAN	Sandwich ELISA	Not Specified	Not Specified	Serum, Plasma, Cell Culture Supernatants	~4.5 hours
Assay Genie	HUES01772	Sandwich ELISA	Not Specified	Not Specified	Serum, Plasma, Tissue Homogenates, Other Biological Fluids	~3.5 hours
Elabscience	E-EL-H1462	Sandwich ELISA	0.31 - 20	0.19 ng/mL	Serum, Plasma, Other Biological Fluids	3.5 hours
Abcam	ab315039	Sandwich ELISA	0.0156 - 1	2.634 pg/mL	Cerebral Spinal Fluid, Plasma, Serum, Cell Culture Supernatant	1.5 hours

Biorbyt	orb777022	Sandwich ELISA	0.32 - 20	0.125 ng/mL	Tissue Homogenates, Other Biological Fluids	3.5 hours
Antibodies. com	A5005	Sandwich ELISA	0.312 - 20	0.128 ng/mL	Tissue Homogenates, Cell Lysates, Other Biological Fluids	4.5 hours

Experimental Protocols: A Generalized Sandwich ELISA Workflow

While specific protocols may vary slightly between vendors, the general workflow for a sandwich ELISA for **Brevican** quantification is outlined below. This diagram illustrates the key steps involved in the experimental procedure.



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Caption: Generalized workflow for a **Brevican** Sandwich ELISA.

Detailed Methodologies

1. Reagent and Sample Preparation:

- Reconstitute lyophilized standards and detection antibodies as per the manufacturer's instructions.
- Prepare serial dilutions of the standard to generate a standard curve.
- Dilute samples in the provided sample diluent to fall within the detection range of the assay. Recommended dilution factors can vary; for instance, a 1:2 dilution for serum and a 1:200 to 1:300 dilution for cerebrospinal fluid (CSF) has been reported for some kits.[\[1\]](#)

2. Assay Procedure (based on a typical sandwich ELISA protocol):

- Add 100 μ L of prepared standards and samples to the appropriate wells of the microplate pre-coated with an anti-**Brevican** antibody.
- Incubate the plate for a specified time and temperature (e.g., 90 minutes at 37°C or 2.5 hours at room temperature).
- Aspirate the liquid from each well and add 100 μ L of biotinylated anti-**Brevican** detection antibody.
- Incubate for 1 hour at 37°C or room temperature.
- Wash the wells multiple times (typically 3-5 times) with the provided wash buffer.
- Add 100 μ L of Horseradish Peroxidase (HRP)-conjugated streptavidin to each well.
- Incubate for 30-45 minutes at 37°C or room temperature.
- Wash the wells again to remove unbound reagents.
- Add 90-100 μ L of TMB (3,3',5,5'-tetramethylbenzidine) substrate solution to each well, which will result in a blue color development in the presence of HRP.
- Incubate in the dark for 15-30 minutes.

- Stop the reaction by adding 50 μ L of stop solution, which will change the color to yellow.
- Measure the optical density (OD) of each well at 450 nm using a microplate reader.
- Generate a standard curve by plotting the OD values of the standards against their known concentrations.
- Calculate the concentration of **Brevican** in the samples by interpolating their OD values from the standard curve.

Concluding Remarks

The choice of an appropriate ELISA kit is a critical step in any research project. While this guide provides a starting point by comparing the manufacturer-stated specifications of several commercially available **Brevican** ELISA kits, it is essential for researchers to perform their own in-house validation to ensure the chosen kit performs optimally with their specific sample types and experimental conditions. Factors such as intra- and inter-assay precision, linearity, and spike-recovery, where available from the manufacturer, should also be carefully considered. For instance, some vendors provide data on intra-assay precision with a coefficient of variation (CV) of less than 10% and inter-assay CV of less than 12%. The Abcam SimpleStep ELISA kit (ab315039) claims a significantly shorter assay time of 1.5 hours.[2] Ultimately, the ideal kit will be a balance of sensitivity, specificity, reproducibility, and suitability for the specific research question being addressed.

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- To cite this document: BenchChem. [A Comparative Guide to Commercially Available Brevican ELISA Kits]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1176078#cross-validation-of-brevican-elisa-kits-from-different-vendors]

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